

Bithionolate Sodium: A Comprehensive Safety and Handling Guide for Research Professionals

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Bithionolate sodium*

CAS No.: 6385-58-6

Cat. No.: B1215189

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This guide provides an in-depth analysis of the safety, handling, and toxicological profile of **Bithionolate Sodium** (CAS No. 6385-58-6). Designed for researchers, scientists, and drug development professionals, this document synthesizes critical data from multiple authoritative sources to ensure the highest standards of laboratory safety and experimental integrity. As a physiologically active substance, **Bithionolate Sodium** necessitates careful handling and a thorough understanding of its potential hazards.[1]

Chemical and Physical Identity

Bithionolate Sodium is the disodium salt of Bithionol, a potent antimicrobial and anthelmintic agent.[2] Understanding its fundamental properties is the first step in a comprehensive safety assessment.

Property	Value	Source
Chemical Name	2,2'-Thiobis(4,6-dichlorophenol) disodium salt	[2]
Synonyms	Sodium Bithionolate, Vancide BN, Bithionol Disodium Salt	[3]
CAS Number	6385-58-6	[2]
Molecular Formula	C ₁₂ H ₄ Cl ₄ Na ₂ O ₂ S	
Molecular Weight	400.00 g/mol	
Physical State	Solid (White to Gray to Brown powder to crystal)	
Purity	>98.0% (HPLC)	

Hazard Identification and GHS Classification

Bithionolate Sodium is classified as a hazardous substance. The primary acute hazard is associated with ingestion.

GHS Classification:

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.

It is crucial to note that the parent compound, Bithionol, has a more severe classification of Acute Toxicity, Oral (Category 2): H300 - Fatal if swallowed.[1] Due to the structural similarity and to ensure the highest level of safety, it is prudent to handle **Bithionolate Sodium** with the precautions required for a substance of high acute toxicity.

Hazard Statements:

- H302: Harmful if swallowed.

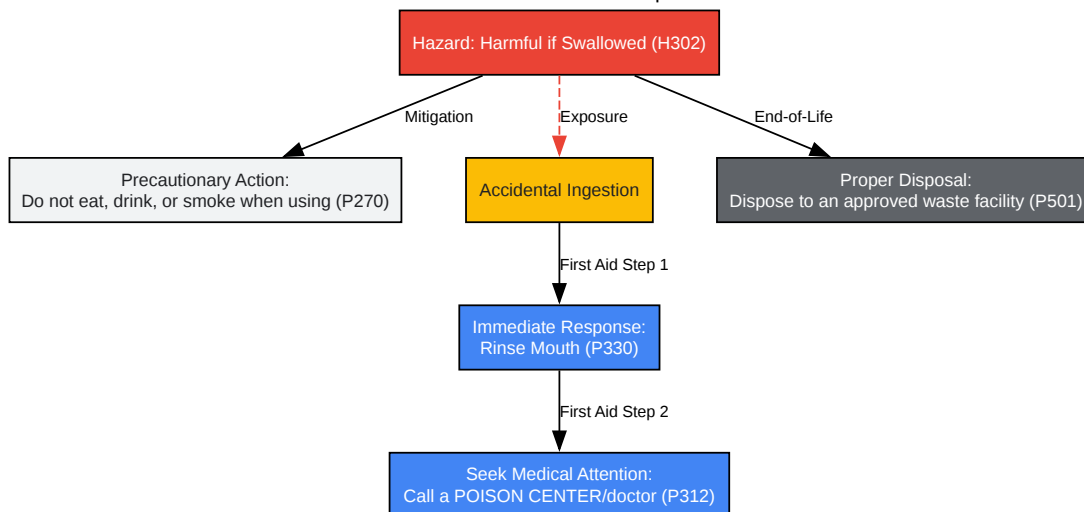
Precautionary Statements:

- P264: Wash skin thoroughly after handling.

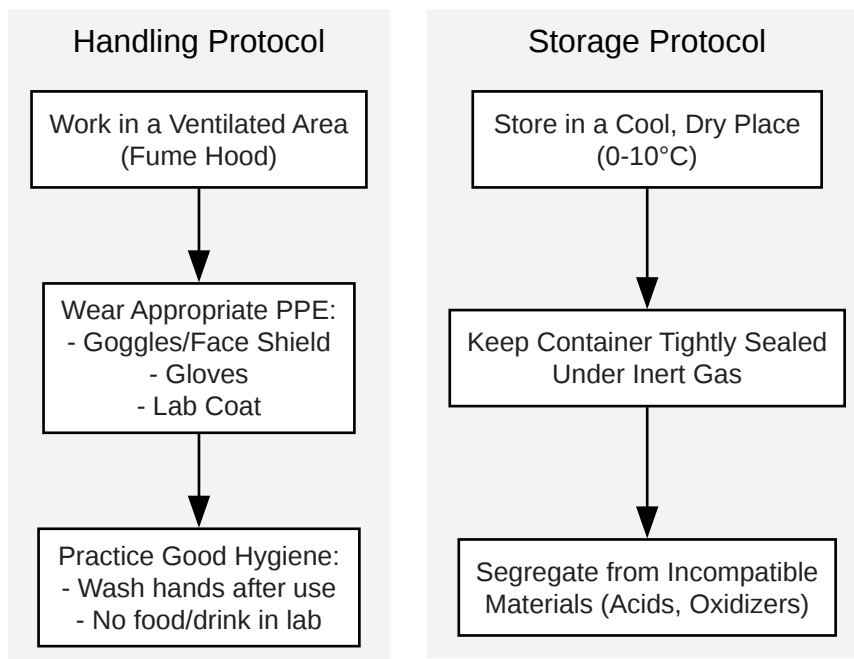
- P270: Do not eat, drink or smoke when using this product.
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
Rinse mouth.
- P501: Dispose of contents/container to an approved waste disposal plant.

The following diagram illustrates the core hazard and the necessary immediate response protocol.

Bithionolate Sodium: Hazard and Response Workflow



Bithionolate Sodium: Safe Handling and Storage Protocol



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Caption: Recommended workflow for the safe handling and storage of **Bithionolate Sodium**.

Accidental Release and Disposal Measures

In the event of a spill, prompt and appropriate action is necessary to prevent exposure and environmental contamination.

Accidental Release:

- Evacuate personnel from the area.
- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.

- Avoid generating dust.
- Carefully sweep up the spilled solid material and place it in a suitable, labeled container for disposal.
- Clean the spill area thoroughly with a suitable decontaminating agent.

Disposal:

- Dispose of **Bithionolate Sodium** and its container in accordance with local, regional, and national regulations. * This should be done through a licensed professional waste disposal service. [4]

Conclusion

Bithionolate Sodium is a valuable compound for research and development, but its potential toxicity requires a high level of respect and care in its handling and use. By adhering to the comprehensive safety protocols outlined in this guide, researchers can mitigate the risks and ensure a safe and productive laboratory environment. The principle of ALARA (As Low As Reasonably Achievable) should always be applied to minimize exposure.

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